

Application Notes and Protocols for iPSC Differentiation Using SB-436811

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For Researchers, Scientists, and Drug Development Professionals

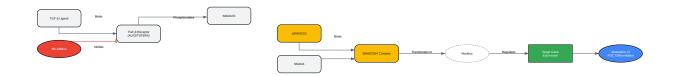
These application notes provide a comprehensive guide to utilizing **SB-436811**, a potent and selective inhibitor of the transforming growth factor-beta (TGF- β) type I receptor activin receptor-like kinase 5 (ALK5), for the directed differentiation of induced pluripotent stem cells (iPSCs). By inhibiting the TGF- β /SMAD signaling pathway, **SB-436811** promotes the efficient differentiation of iPSCs into various desired cell lineages, including neural, mesenchymal, and endothelial cells.

Mechanism of Action: Inhibition of TGF-β/SMAD Signaling

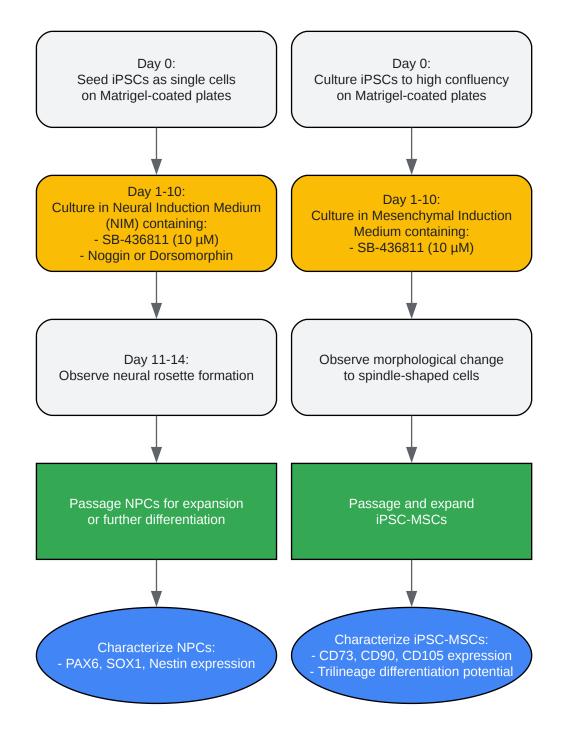
SB-436811 specifically targets and inhibits the phosphorylation of ALK5, a key receptor in the TGF- β signaling cascade. This inhibition prevents the subsequent phosphorylation and activation of downstream SMAD2 and SMAD3 proteins. As a result, the formation of the SMAD2/3/4 complex and its translocation into the nucleus to regulate target gene expression is blocked. In the context of iPSC differentiation, this blockade of TGF- β signaling is crucial for directing cell fate towards specific lineages by suppressing signals that promote self-renewal or differentiation into alternative fates.[1][2]

Diagram of the TGF-β/SMAD Signaling Pathway and Inhibition by SB-436811

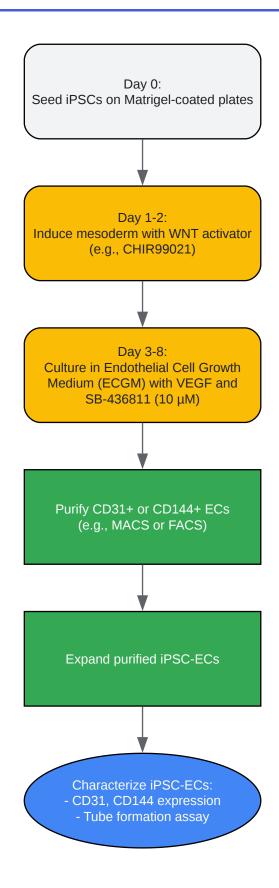












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References

- 1. TGF-β Inhibitor SB431542 Promotes the Differentiation of Induced Pluripotent Stem Cells and Embryonic Stem Cells into Mesenchymal-Like Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | TGF-β1 Suppresses Proliferation and Induces Differentiation in Human iPSC Neural in vitro Models [frontiersin.org]
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